

Preclinical Administration of 4-Hydroxy-4-methylpentanoic Acid: A Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxy-4-methylpentanoic acid

Cat. No.: B1260482

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Introduction: Unveiling the Specificity of a GHB Analog

4-Hydroxy-4-methylpentanoic acid, also known as UMB68, is a tertiary alcohol and a structural analog of the neurotransmitter and psychoactive drug, γ -hydroxybutyric acid (GHB). [1][2] In the landscape of neuropharmacological research, UMB68 presents itself as a valuable tool due to its selective affinity for the GHB receptor.[1][2] Unlike GHB, which also exhibits activity at the GABAB receptor, UMB68 does not bind to GABAergic receptors.[1][2] This specificity allows for the targeted investigation of the physiological and behavioral roles of the GHB receptor system in isolation, providing a clearer understanding of its function.

This document serves as a comprehensive guide for researchers, scientists, and drug development professionals on the administration of **4-Hydroxy-4-methylpentanoic acid** in preclinical studies. It provides detailed protocols, formulation guidance, and insights into the experimental design for in vivo investigations, grounded in scientific literature and established laboratory practices.

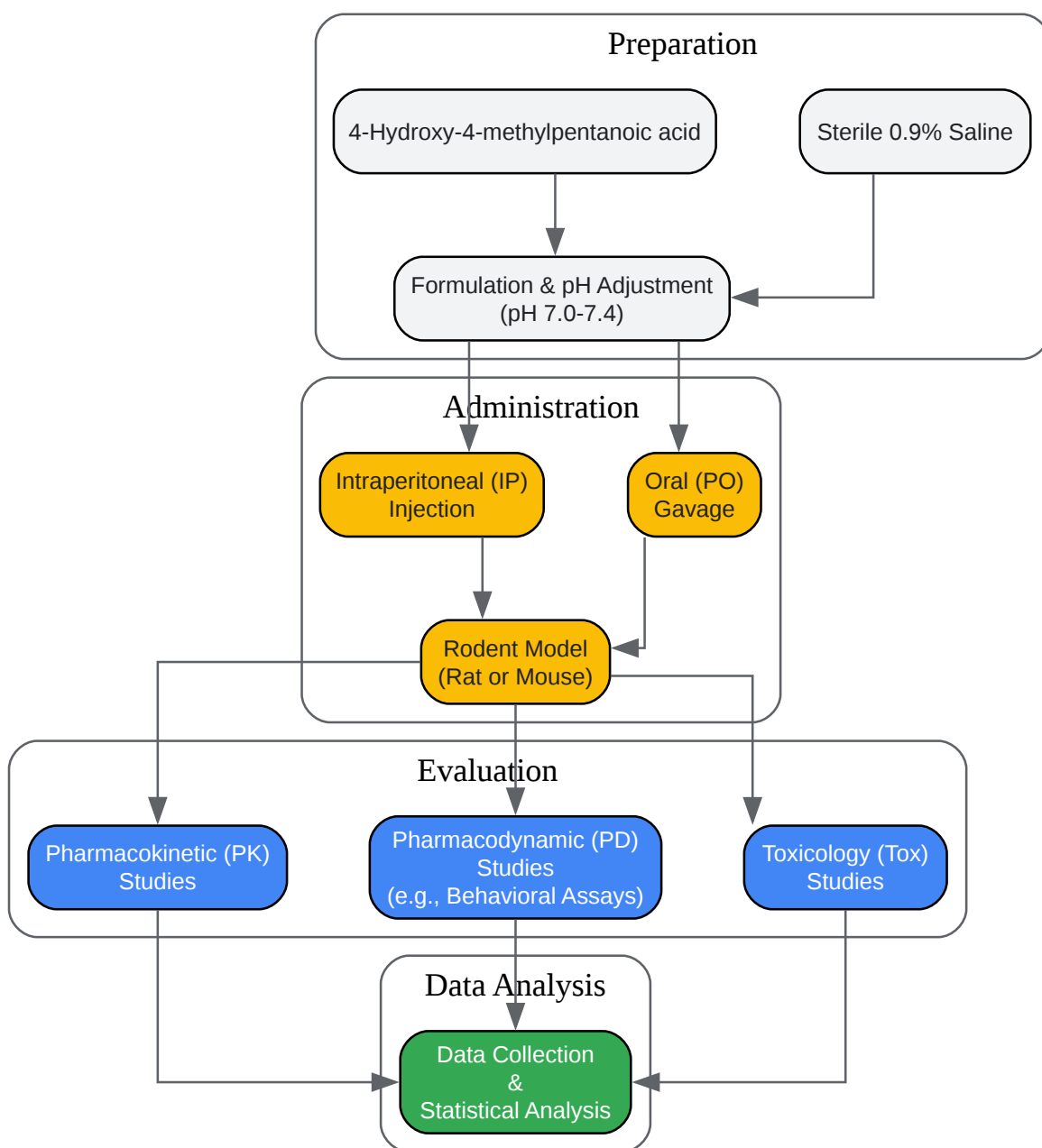
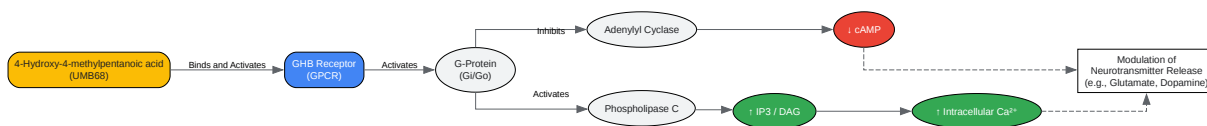
Physicochemical Properties of 4-Hydroxy-4-methylpentanoic Acid

A thorough understanding of the physicochemical properties of a compound is fundamental for its appropriate formulation and administration in preclinical models.

Property	Value	Source
IUPAC Name	4-Hydroxy-4-methylpentanoic acid	--INVALID-LINK--[3]
Synonyms	UMB68, 4-Hydroxy-4-methylpentanoate	--INVALID-LINK--[3]
CAS Number	23327-19-7	--INVALID-LINK--[3]
Molecular Formula	C ₆ H ₁₂ O ₃	--INVALID-LINK--[3]
Molar Mass	132.16 g/mol	--INVALID-LINK--[3]

Mechanism of Action: A Selective GHB Receptor Ligand

4-Hydroxy-4-methylpentanoic acid's primary mechanism of action is its selective binding to and activation of the GHB receptor. This receptor is a G-protein coupled receptor (GPCR) found in the central nervous system. The selective nature of UMB68 is its key advantage in research, as it allows for the deconvolution of GHB's effects, which are complicated by its dual action on both GHB and GABAB receptors.



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References

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- 3. 21 CFR Part 58 - GOOD LABORATORY PRACTICE FOR NONCLINICAL LABORATORY STUDIES | Electronic Code of Federal Regulations (e-CFR) | US Law | LII / Legal Information Institute [law.cornell.edu]
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